

(5-Methylpyridin-3-yl)methanol: A Technical Guide to its Physical Properties

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Compound of Interest

Compound Name: (5-Methylpyridin-3-yl)methanol

Cat. No.: B025313

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **(5-Methylpyridin-3-yl)methanol**, a key intermediate in pharmaceutical synthesis. The information is presented to support research, development, and handling of this compound.

Core Physical Properties

(5-Methylpyridin-3-yl)methanol is a pyridine derivative with the molecular formula C₇H₉NO.^[1] It is recognized for its role as a building block in the synthesis of various more complex molecules in medicinal chemistry and material science.^[2] At room temperature, it typically presents as a light brown or light yellow liquid, although it has also been described as a low melting crystal.^{[1][3][4]}

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **(5-Methylpyridin-3-yl)methanol**.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₉ NO	[1]
Molecular Weight	123.15 g/mol	[1]
Boiling Point	256 °C	[1]
Density	1.092 g/cm ³	[1]
Flash Point	109 °C	[1]
pKa	13.70 ± 0.10 (Predicted)	[1]
Physical Form	Liquid / Low melting crystal	[1] [4]
Color	Light brown / Light yellow	[1] [4]
Solubility	Soluble in methanol, 0.1N HCl, and water.	

Experimental Protocols

While detailed experimental protocols for the determination of all physical properties are not publicly available, a representative synthesis method is described below. This process outlines the chemical reactions and purification steps to obtain **(5-Methylpyridin-3-yl)methanol**.

Synthesis of **(5-Methylpyridin-3-yl)methanol**

The synthesis of **(5-Methylpyridin-3-yl)methanol** can be achieved through the reduction of a methyl 5-methylnicotinate precursor.

Materials and Reagents:

- Magnesium chloride (MgCl₂)
- Potassium borohydride (KBH₄)
- Tetrahydrofuran (THF)
- Methyl 5-methylnicotinate

- Methanol (MeOH)
- Water (H₂O)
- Ethyl acetate (EtOAc)
- Anhydrous sodium sulfate (Na₂SO₄)

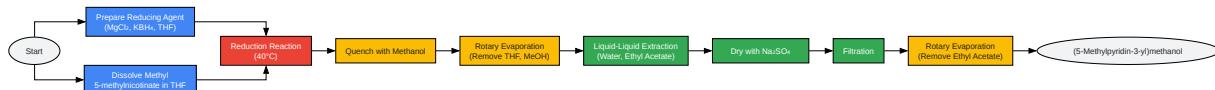
Procedure:

- Preparation of the Reducing Agent Solution:
 - Mix magnesium chloride, potassium borohydride, and tetrahydrofuran in a molar ratio of 2:2:1.
 - Heat the mixture to 67 °C and reflux for 2 hours.
 - Cool the resulting solution to room temperature.
- Reduction Reaction:
 - Dissolve methyl 5-methylnicotinate in tetrahydrofuran.
 - Adjust the temperature of the solution to 40 °C.
 - Slowly add the prepared reducing agent solution dropwise over a period of 1.3 hours, maintaining the temperature at 40 °C.
 - Continue stirring the reaction mixture at 40 °C for 1 hour after the addition is complete.
- Quenching and Extraction:
 - Cool the reaction mixture to room temperature.
 - Add methanol to quench the reaction.
 - Raise the temperature to 40 °C and remove tetrahydrofuran and methanol by rotary evaporation.

- To the resulting concentrate, add water and perform three extractions with ethyl acetate.
- Drying and Isolation:
 - Combine the ethyl acetate phases.
 - Dry the combined organic phase over anhydrous sodium sulfate until the moisture content is below 0.3 wt%.
 - Filter the solution to remove the drying agent.
 - Remove the ethyl acetate by rotary evaporation to yield the final product, **(5-Methylpyridin-3-yl)methanol**.^[5]

Process Visualization

The following diagram illustrates the workflow for the synthesis and purification of **(5-Methylpyridin-3-yl)methanol**.



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Caption: Synthesis and purification workflow for **(5-Methylpyridin-3-yl)methanol**.

Safety and Handling

(5-Methylpyridin-3-yl)methanol is associated with several hazard statements, including H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation).

Precautionary Measures:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

It is imperative to handle this compound in a well-ventilated area, using appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat. For detailed safety information, consult the material safety data sheet (MSDS) provided by the supplier.

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